

Forensic Significance of 1-Phenethyl-4-propionyloxypiperidine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Phenethyl-4-propionyloxypiperidine

CAS No.: 1462260-87-2

Cat. No.: B16369352

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Introduction

1-Phenethyl-4-propionyloxypiperidine, also known as 1-P-4-POP or 1-phenethylpiperidin-4-yl propionate, is a compound of significant interest in forensic chemistry due to its association with the illicit synthesis of fentanyl.[1][2] While structurally similar to opioids, it is primarily recognized as a byproduct and impurity in clandestinely produced fentanyl, a potent synthetic opioid that has been a major contributor to the ongoing opioid crisis. The detection and characterization of such impurities are crucial for law enforcement and forensic laboratories as they can provide valuable intelligence regarding the synthetic route employed, potentially linking different drug seizures and identifying manufacturing trends. This technical guide provides a comprehensive overview of the chemical properties, synthesis, analytical characterization, and forensic significance of **1-Phenethyl-4-propionyloxypiperidine** for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

1-Phenethyl-4-propionyloxypiperidine is a piperidine derivative with a phenethyl group attached to the nitrogen atom and a propionyloxy group at the 4-position. Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	[1-(2-phenylethyl)piperidin-4-yl] propanoate	[3]
Synonyms	1-P-4-POP, 1-Phenethylpiperidin-4-yl propionate	[1][2]
CAS Number	1462260-87-2	[2][3]
Molecular Formula	C ₁₆ H ₂₃ NO ₂	[2][3]
Molecular Weight	261.36 g/mol	[3]
Appearance	Not explicitly stated, but likely an oil or solid	
Solubility	Soluble in methanol	[2]

Synthesis and Formation as a Byproduct

1-Phenethyl-4-propionyloxypiperidine is not a target molecule in clandestine fentanyl synthesis but rather an impurity that can arise from specific reaction conditions and the purity of precursors. Its presence is often indicative of incomplete reactions or side reactions occurring during the synthesis of fentanyl, particularly via the Siegfried and Janssen routes.

The Siegfried route for fentanyl synthesis involves the reductive amination of N-phenethyl-4-piperidone (NPP) with aniline to produce 4-anilino-N-phenethylpiperidine (4-ANPP), which is then acylated with propionyl chloride or propionic anhydride to yield fentanyl.

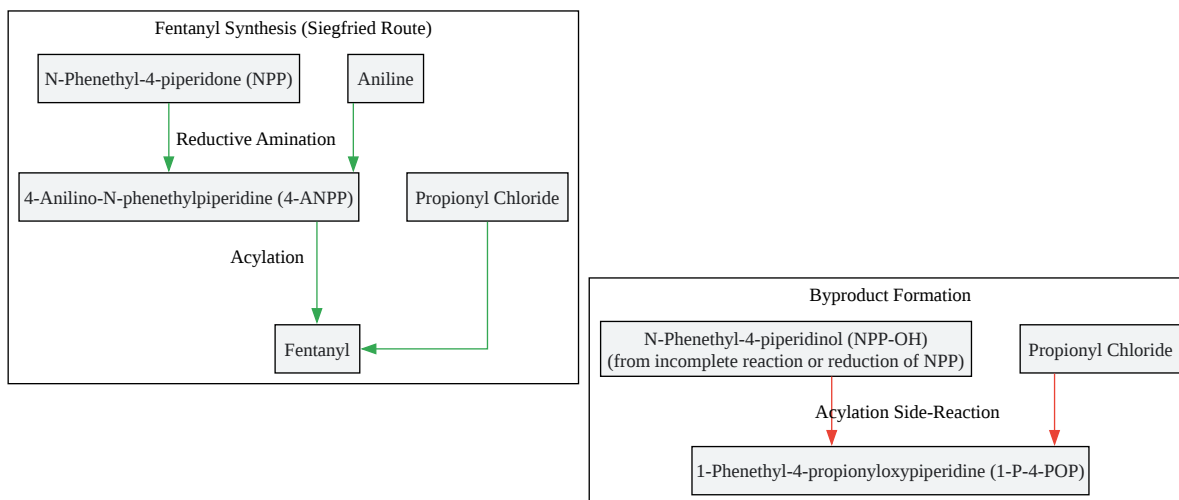
The Janssen route, the original synthesis, involves the reaction of N-benzyl-4-piperidone with aniline, followed by reduction, acylation, debenzylation, and finally N-phenethylation.

Plausible Formation Mechanism of 1-Phenethyl-4-propionyloxypiperidine

The formation of 1-P-4-POP likely occurs as a side reaction during the acylation step of fentanyl synthesis, particularly in the Siegfried route. If the starting material, 4-anilino-N-phenethylpiperidine (4-ANPP), contains unreacted N-phenethyl-4-piperidinol (NPP-OH), or if NPP is not fully converted to 4-ANPP and is subsequently reduced to NPP-OH, this alcohol can be acylated by the propionylating agent (propionyl chloride or propionic anhydride) intended for the secondary amine of 4-ANPP.

Proposed Reaction:

N-phenethyl-4-piperidinol + Propionyl Chloride → **1-Phenethyl-4-propionyloxypiperidine** + HCl



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Plausible formation of 1-P-4-POP during fentanyl synthesis.

Analytical Characterization

The identification of **1-Phenethyl-4-propionyloxypiperidine** in seized drug samples is typically achieved using chromatographic techniques coupled with mass spectrometry.

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: A small amount of the seized material is dissolved in a suitable organic solvent, such as methanol or acetonitrile. The solution is then diluted to an appropriate concentration for GC-MS analysis.
- GC Conditions:
 - Column: A non-polar capillary column, such as one with a 5% phenyl methylpolysiloxane stationary phase (e.g., HP-5ms or equivalent), is commonly used.
 - Injector: Split/splitless injector, typically operated in split mode to handle high concentration samples. Injector temperature is usually set around 250-280 °C.
 - Oven Program: A temperature gradient is employed to separate the components of the mixture. A typical program might start at a lower temperature (e.g., 100-150 °C), hold for a short period, and then ramp up to a higher temperature (e.g., 280-300 °C) at a rate of 10-20 °C/min.
 - Carrier Gas: Helium is the most common carrier gas, with a constant flow rate of approximately 1-1.5 mL/min.
- MS Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Mass Analyzer: Quadrupole or ion trap.

- Scan Range: A mass-to-charge ratio (m/z) range of 40-550 amu is typically scanned to detect the parent ion and characteristic fragment ions.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- Sample Preparation: Similar to GC-MS, the sample is dissolved in a suitable solvent, often a mixture of water and an organic solvent like methanol or acetonitrile compatible with the mobile phase.
- LC Conditions:
 - Column: A reverse-phase C18 column is commonly used for the separation of fentanyl and its impurities.
 - Mobile Phase: A gradient elution is typically employed using a mixture of an aqueous phase (e.g., water with 0.1% formic acid or ammonium formate) and an organic phase (e.g., acetonitrile or methanol with 0.1% formic acid).
 - Flow Rate: Typical flow rates are in the range of 0.2-0.5 mL/min.
- MS/MS Conditions:
 - Ionization: Electrospray Ionization (ESI) in positive ion mode.
 - Mass Analyzer: Triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) is often used for targeted analysis of known impurities, providing high sensitivity and selectivity. Precursor and product ion pairs are selected for 1-P-4-POP.

Mass Spectral Data

The mass spectrum of **1-Phenethyl-4-propionyloxypiperidine** is characterized by specific fragment ions that aid in its identification.

Ion (m/z)	Proposed Fragment Structure
261	[M] ⁺ (Molecular Ion)
170	[M - C ₆ H ₅ CH ₂ CH ₂] ⁺
114	[M - C ₆ H ₅ CH ₂ CH ₂ - C ₃ H ₅ O] ⁺
91	[C ₇ H ₇] ⁺ (Tropylium ion from phenethyl group)

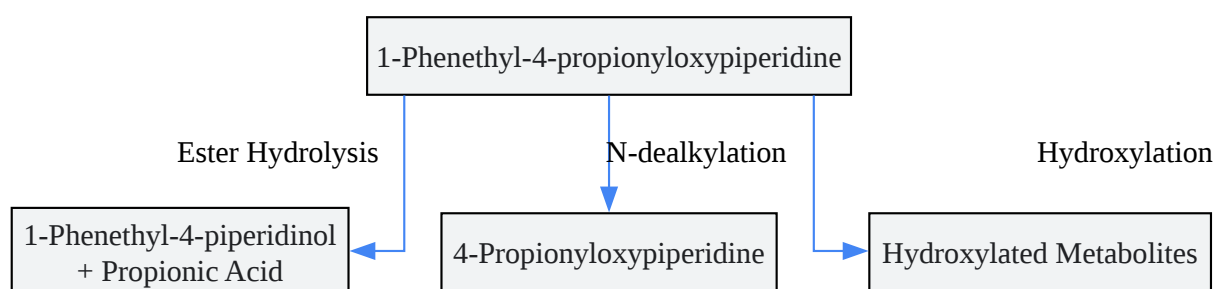
Metabolism and Pharmacology

Predicted Metabolic Pathways

There is currently no specific research on the metabolism of **1-Phenethyl-4-propionyloxypiperidine**. However, its metabolic fate can be predicted based on the known metabolism of fentanyl and other structurally related piperidine derivatives.^[4] The primary metabolic pathways for fentanyl involve N-dealkylation and hydroxylation, catalyzed by cytochrome P450 enzymes, particularly CYP3A4.^[4]

Based on this, the predicted metabolic pathways for 1-P-4-POP would likely include:

- **Ester Hydrolysis:** The propionyloxy group is susceptible to hydrolysis by esterases, which would yield 1-phenethyl-4-piperidinol and propionic acid.
- **N-dealkylation:** Cleavage of the phenethyl group from the piperidine nitrogen would result in 4-propionyloxypiperidine.
- **Hydroxylation:** Hydroxylation could occur on the phenethyl group or the piperidine ring.



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Predicted metabolic pathways of 1-P-4-POP.

Pharmacological Activity

Available data suggests that **1-Phenethyl-4-propionyloxypiperidine** has negligible in vitro activity at the μ -opioid receptor.[1][5][6][7] This is consistent with studies on other fentanyl precursors and byproducts, which generally show very low opioid activity.[8] The high potency of fentanyl is attributed to the specific arrangement of the N-phenethyl group and the N-phenylpropanamide moiety on the 4-position of the piperidine ring. The replacement of the anilido-propanamide group with a simple propionyloxy group in 1-P-4-POP significantly reduces its affinity for the μ -opioid receptor.

Toxicology

The toxicological profile of **1-Phenethyl-4-propionyloxypiperidine** has not been extensively studied. Given its low affinity for the μ -opioid receptor, it is unlikely to contribute significantly to the acute opioid toxicity seen with fentanyl overdose. However, the absence of opioid activity does not preclude other potential toxic effects. The toxicity of many fentanyl synthesis impurities remains largely unknown.[8] Further research is needed to evaluate the potential for cardiotoxicity, neurotoxicity, or other adverse effects associated with chronic or high-dose exposure to this and other fentanyl byproducts.

Forensic Significance

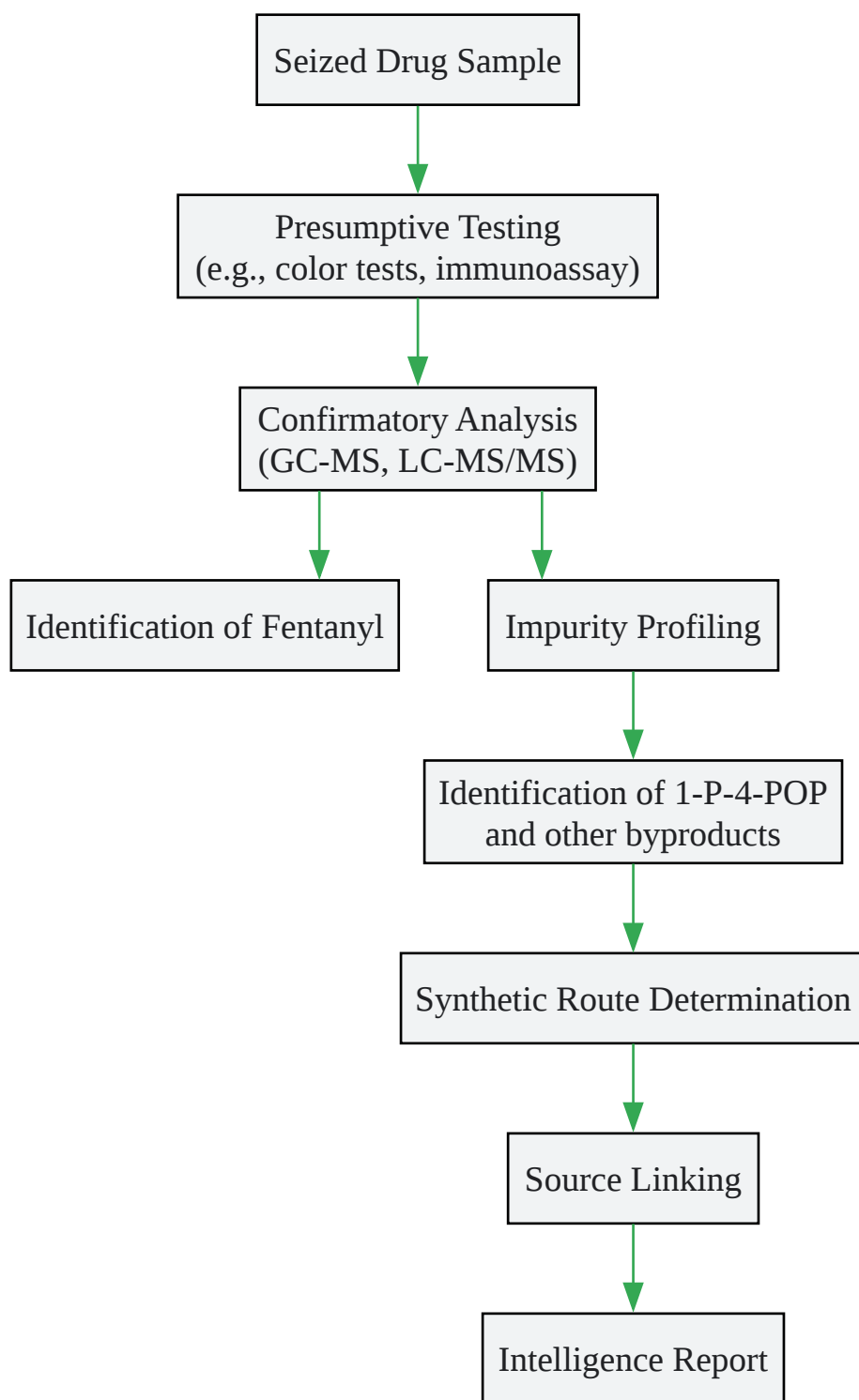
The primary forensic significance of **1-Phenethyl-4-propionyloxypiperidine** lies in its role as a chemical signature for illicit fentanyl synthesis.[9][10][11] Its detection in a seized drug sample can provide valuable intelligence to law enforcement and forensic chemists.

- **Synthetic Route Indication:** The presence of 1-P-4-POP, along with other characteristic impurities, can help to identify the specific synthetic pathway used to produce the fentanyl, such as the Siegfried or Janssen methods.[9][10] This information can be crucial for tracking the origin of the drug and identifying clandestine laboratories.
- **Linking of Seizures:** Consistent impurity profiles, including the presence and relative abundance of 1-P-4-POP, can be used to link different drug seizures to a common manufacturing source.[9]

- **Monitoring of Illicit Production Trends:** Changes in the types and prevalence of impurities over time can indicate shifts in the precursors and synthetic methods used by clandestine chemists, often in response to law enforcement interdiction and chemical control measures.

Prevalence in Seized Samples

While several studies have reported the detection of **1-Phenethyl-4-propionyloxypiperidine** in seized fentanyl samples, comprehensive quantitative data on its prevalence is limited.^[12] One study reported its presence in illicit fentanyl samples in Los Angeles between 2023 and 2025, with a positive correlation to fentanyl purity in samples containing other drugs.^[12] More systematic and large-scale quantitative studies are needed to establish typical concentration ranges and the frequency of its occurrence.



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Forensic analysis workflow for a suspected fentanyl sample.

Conclusion

1-Phenethyl-4-propionyloxypiperidine is a forensically significant byproduct of illicit fentanyl synthesis. While it possesses negligible opioid activity and its toxicological profile is not well-defined, its presence in seized drug samples provides crucial intelligence for law enforcement. The characterization of 1-P-4-POP and other synthesis impurities allows for the determination of the synthetic route, the linking of drug seizures, and the monitoring of trends in clandestine drug manufacturing. Continued research into the formation, prevalence, and potential toxicological effects of this and other fentanyl-related impurities is essential for a comprehensive understanding of the illicit drug landscape and for developing effective strategies to combat the opioid crisis.

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